An In-depth Technical Guide to Telmisartan: Physicochemical Properties, Synthesis, and Biological Activity

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Compound of Interest

Compound Name:	*3(2H)-Isoquinolinone, 1-chloro-2-methyl-*
CAS No.:	*16535-96-9*
Cat. No.:	*B3187714*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and biological activity of Telmisartan. While the provided CAS number 121915-05-9 did not yield a specific compound, the context of the request strongly suggests an interest in the widely used antihypertensive drug, Telmisartan, which is identified by the CAS Registry Number 144701-48-4.

Compound Identification and Nomenclature

Telmisartan is a non-peptide angiotensin II receptor blocker (ARB) used in the management of hypertension.[1][2]

- IUPAC Name: 4'-[(1,4'-dimethyl-2'-propyl[2,6'-bi-1H-benzimidazol]-1'-yl)methyl]-[1,1'-biphenyl]-2-carboxylic acid

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- CAS Registry Number: 144701-48-4[2]
- Molecular Formula: $C_{33}H_{30}N_4O_2$[2]
- Synonyms: Micardis, 4'-[[4-methyl-6-(1-methyl-1H-benzimidazol-2-yl)-2-propyl-1H-benzimidazol-1-yl]methyl]biphenyl-2-carboxylic acid[2]

Molecular Structure:

Caption: Chemical structure of Telmisartan.

Physical and Chemical Properties

Telmisartan is a white to slightly yellowish crystalline powder.[3] It is characterized by its poor solubility in aqueous solutions over a wide pH range, a factor that influences its formulation and bioavailability.

Property	Value	Source
Molecular Weight	514.63 g/mol	[2]
Appearance	White to off-white, odorless crystalline powder	[2]
Solubility	Practically insoluble in water (pH 3-9); sparingly soluble in strong acid (insoluble in HCl); soluble in strong base.	[2][4]
pKa	3.62 (carboxylic acid), 4.57 and 5.86 (benzimidazole groups)	[5]

Mechanism of Action: Targeting the Renin-Angiotensin System

Telmisartan exerts its therapeutic effect by selectively blocking the angiotensin II type 1 (AT_1) receptor.[6] This action is central to its role in lowering blood pressure. The renin-angiotensin

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system (RAS) is a critical hormonal cascade that regulates blood pressure and fluid balance.

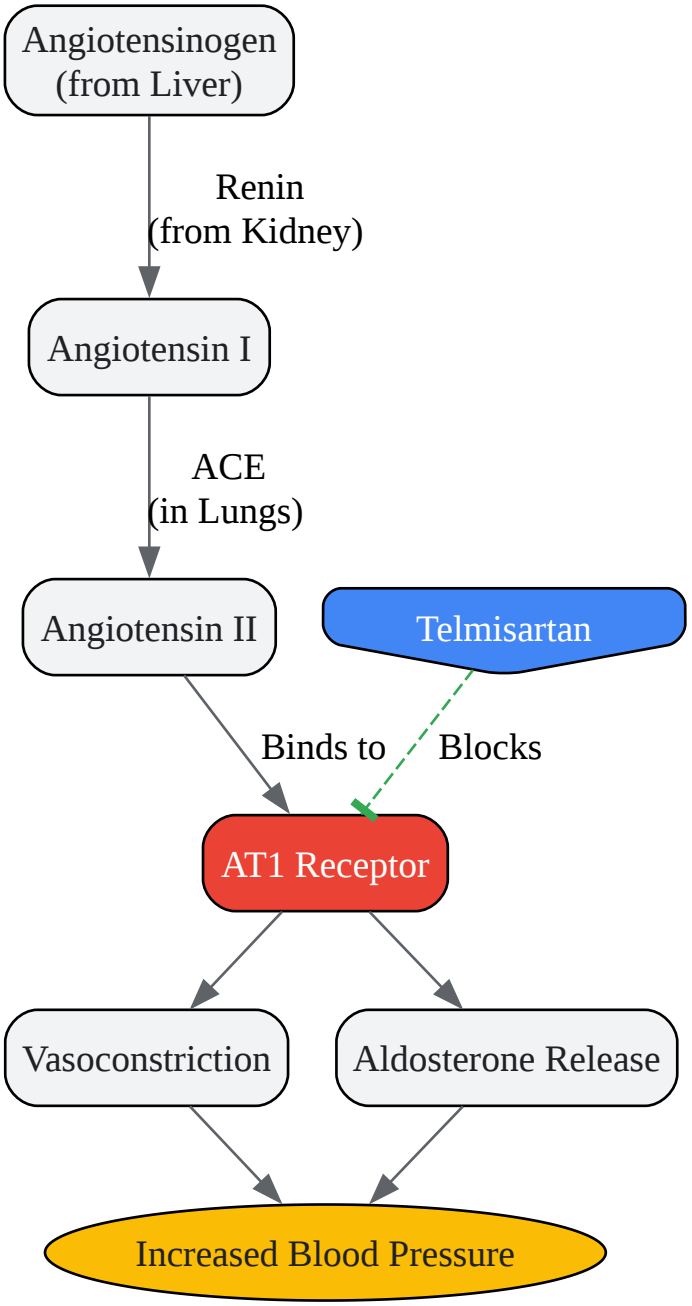
The Renin-Angiotensin System and Telmisartan's Point of Intervention:

- Renin Release: In response to low blood pressure or low sodium levels, the kidneys release the enzyme renin.
- Angiotensin I Formation: Renin cleaves angiotensinogen, a precursor protein produced by the liver, to form angiotensin I.
- Angiotensin II Conversion: Angiotensin-converting enzyme (ACE), found primarily in the lungs, converts angiotensin I to the potent vasoconstrictor, angiotensin II.
- Angiotensin II Action: Angiotensin II binds to AT_1 receptors on vascular smooth muscle cells, causing them to constrict, which increases blood pressure. It also stimulates the adrenal glands to release aldosterone, a hormone that promotes sodium and water retention by the kidneys, further elevating blood pressure.[6]

Telmisartan's Role:

Telmisartan acts as a competitive antagonist at the AT_1 receptor. By binding to this receptor, it prevents angiotensin II from exerting its vasoconstrictive and aldosterone-stimulating effects.[6] This leads to vasodilation (widening of blood vessels) and reduced sodium and water retention, ultimately lowering blood pressure.[6]

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Caption: The Renin-Angiotensin System and the inhibitory action of Telmisartan.

Synthesis of Telmisartan: A Convergent Approach

The synthesis of Telmisartan is a multi-step process that is often approached through a convergent strategy, where different fragments of the molecule are synthesized separately and

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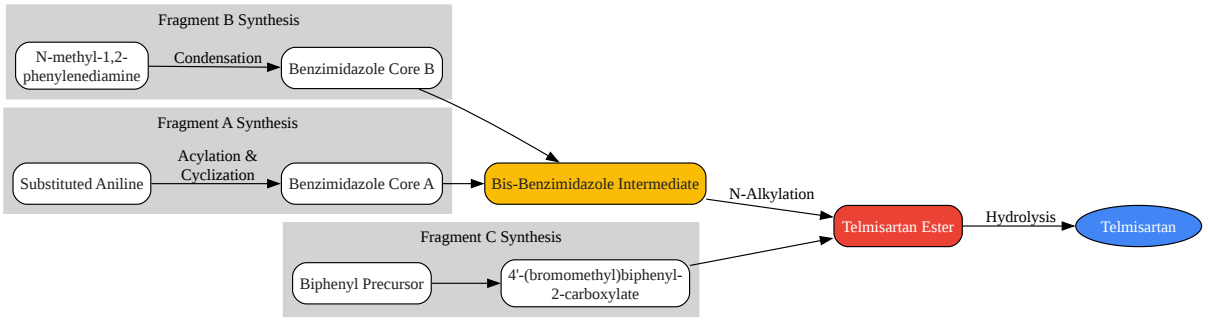
then combined in the final stages. A common approach involves the synthesis of two key benzimidazole intermediates followed by their coupling and subsequent alkylation.[1]

General Synthetic Strategy:

- Formation of the first benzimidazole core: This typically starts with the acylation and subsequent cyclization of a substituted aniline derivative to form the initial benzimidazole ring system.[1]
- Synthesis of the second benzimidazole unit: A separate synthesis is carried out to produce the second benzimidazole fragment.[7]
- Coupling of the benzimidazole units: The two benzimidazole intermediates are then condensed to form the bis-benzimidazole core of Telmisartan.[1]
- Alkylation with the biphenyl moiety: The final key step is the alkylation of the bis-benzimidazole with a reactive biphenyl derivative, such as 4'-(bromomethyl)-[1,1'-biphenyl]-2-carboxylic acid methyl ester.[8]
- Hydrolysis: The final step involves the hydrolysis of the ester group to the carboxylic acid, yielding Telmisartan.[8]

This convergent approach allows for greater efficiency and flexibility in the overall synthesis.[1] [7]

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Caption: Convergent synthesis strategy for Telmisartan.

Applications in Research and Medicine

The primary clinical application of Telmisartan is the treatment of hypertension.[2] It is also used for cardiovascular risk reduction in patients who are unable to take ACE inhibitors.[2]

In a research context, Telmisartan is utilized in a variety of in vitro and in vivo studies to investigate its pharmacological effects and potential new therapeutic applications.

Experimental Protocols

In Vitro Dissolution Studies

Objective: To assess the release profile of Telmisartan from a solid dosage form.

Methodology:

- A USP Type II (paddle) dissolution apparatus is used.[9][10]

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- The dissolution medium is typically a phosphate buffer at a physiological pH, such as 7.5, maintained at 37 ± 0.5°C.[9][10]
- The paddle speed is set to a standardized rate, for example, 75 rpm.[9][10]
- Samples of the dissolution medium are withdrawn at specific time intervals.[9][10]
- The concentration of dissolved Telmisartan in each sample is determined using UV-Vis spectrophotometry at its maximum absorbance wavelength (e.g., 296 nm).[9][11]
- The cumulative percentage of drug released is calculated over time.[9]

In Vitro Cell Viability and Anti-inflammatory Assays

Objective: To evaluate the effect of Telmisartan on cell viability and its potential to modulate inflammatory responses in cell culture.

Methodology:

- Cell Culture: A suitable cell line, such as BV2 murine microglial cells, is cultured in appropriate media and conditions.[12][13]
- Treatment: Cells are pre-treated with varying concentrations of Telmisartan for a specified duration (e.g., 24 hours).[12][13]
- Induction of Inflammation: An inflammatory stimulus, such as lipopolysaccharide (LPS), is added to the cell cultures to induce an inflammatory response.[12][13]
- Assessment of Inflammatory Markers: The production of inflammatory mediators, such as nitric oxide (NO), can be quantified in the cell culture supernatant using the Griess reagent. The expression of inflammatory enzymes like inducible nitric oxide synthase (iNOS) can be analyzed by Western blotting.[12][13]
- Cell Viability Assay: Cell viability can be assessed using a standard method like the MTT assay, which measures the metabolic activity of the cells.[6]

In Vivo Studies in Animal Models

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Objective: To investigate the pharmacological effects of Telmisartan in a living organism.

Methodology (Example: Neuroprotection study in rats):

- Animal Model: Male Wistar rats are often used. Neurotoxicity can be induced by administering a substance like acrylamide.[6]
- Dosing: Telmisartan is administered to the animals, typically via intraperitoneal injection, at various doses.[6]
- Behavioral Assessments: Motor function and coordination can be evaluated using tests such as the rotarod test.
- Biochemical Analysis: After the treatment period, brain tissue can be collected and analyzed for biomarkers of oxidative stress, such as malondialdehyde (MDA) and glutathione (GSH) levels.[6]
- Data Analysis: The results from the Telmisartan-treated groups are compared to control groups (vehicle-treated and acrylamide-only treated) to determine the neuroprotective effects of the drug.[6]

Safety and Toxicology

Telmisartan is generally well-tolerated. The most common adverse events reported in clinical trials are dizziness and headache.[14] The overall incidence of adverse events with Telmisartan is comparable to that of a placebo.[3]

- Overdosage: The most likely manifestations of an overdose are hypotension and tachycardia.[3]
- Use in Pregnancy: Drugs that act directly on the renin-angiotensin system can cause fetal harm and are contraindicated during pregnancy.[2]
- Hepatotoxicity: Telmisartan has been associated with a low rate of serum aminotransferase elevations, but clinically apparent acute liver injury is rare.[15]

Conclusion

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Telmisartan is a well-established and effective angiotensin II receptor blocker with a favorable safety profile. Its mechanism of action is well understood, and its synthesis has been optimized for large-scale production. Ongoing research continues to explore its potential therapeutic benefits beyond hypertension, driven by its modulatory effects on various physiological pathways. This guide provides a foundational understanding of the key technical aspects of Telmisartan for professionals in the fields of pharmaceutical research and development.

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